The Accuracy of CEREC Intraoral Scanners: A Comparative Analysis

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In the rapidly evolving field of digital dentistry, the accuracy of intraoral scanners (IOS) is a critical factor for predictable and successful clinical outcomes. This guide provides an objective comparison of the accuracy of **CEREC** intraoral scanners, primarily the Primescan and Omnicam models, with other leading systems in the market. The comparison is based on quantitative data from scientific studies, focusing on the key metrics of trueness and precision.

Defining Accuracy in Intraoral Scanning

The accuracy of an intraoral scanner is determined by two key parameters as defined by the International Organization for Standardization (ISO 5725)[1][2]:

- Trueness: This refers to the closeness of the scanner's measurement to the true or actual value of the object being scanned. In dental applications, it represents how faithfully the scanner captures the real geometry of the teeth and surrounding structures[2][3].

- Precision: This indicates the consistency and repeatability of the scanner's measurements when scanning the same object multiple times. High precision means there is minimal variation between different scans of the same area[2][3].

Both high trueness and high precision are essential for a scanner to be considered accurate, ensuring that the digital impressions are a reliable foundation for diagnosis, treatment planning, and the fabrication of dental restorations[2][3].

Comparative Accuracy Data

The following tables summarize the quantitative data on the trueness and precision of various intraoral scanners from in vitro studies. The values are typically measured in micrometers (µm), with lower values indicating higher accuracy.

Full-Arch Scans

The accuracy of full-arch scanning is particularly challenging due to the larger area and the potential for stitching errors in the software algorithms[4].

Scanner	Trueness (µm)	Precision (µm)	Study
CEREC Primescan	30.5 ± 5.3	18.7 ± 5.6	Buhl et al. (2025)[5]
CEREC Primescan	33.9	31.3	Unnamed Study in Systematic Review[6]
CEREC Primescan	~72	~49	Unnamed Study in Benchmarking Analysis[7]
CEREC Omnicam	80.30	-	Malik et al. (2018)[6]
3Shape TRIOS 5	54.9	37.8	Unnamed Study in Benchmarking Analysis[7]
3Shape TRIOS 3	49.90	-	Malik et al. (2018)[6]
3Shape TRIOS 3	174 ± 77 (worst)	-	Unnamed Pilot Study[4][8]
Medit i900L	35.25	0.19 (Ang_Dev)	Guimarães et al. (2025)[9]
Medit i700	~60.5	~40.6	Unnamed Study in Benchmarking Analysis[7]
iTero Element 5D	-	-	-
iTero Element 1	10 ± 7 to 91 ± 63	-	Unnamed Pilot Study[4][8]
iTero Lumina	-	18.81	Guimarães et al. (2025)[9]
Conventional Impression	24.5 ± 3.2	13.3 ± 2.6	Buhl et al. (2025)[5]

Note: The accuracy of scanners can vary significantly between studies due to different methodologies and testing conditions. Some studies show **CEREC** Primescan to have very

high accuracy[5][10][11], while others rank it lower than some competitors, although still within clinically acceptable limits[7].

Implant Scans

The accuracy of implant scanning is crucial for the passive fit of implant-supported prostheses.

Scanner	Trueness (3D Deviation in µm)	Precision (3D Deviation in µm)	Study
CEREC Primescan	0.35 (Angular Deviation)	-	Guimarães et al. (2025)[9]
3Shape TRIOS 4	-	-	-
3Shape TRIOS 5	-	-	-
Medit i700	-	-	-
Medit i900L	35.25	0.19 (Angular Deviation)	Guimarães et al. (2025)[9]
iTero Lumina	-	18.81	Guimarães et al. (2025)[9]

Note: A 2021 study found that **CEREC** Primescan and TRIOS 3 demonstrated the highest trueness for simulated implant scan bodies[10]. Another study highlighted that splinting scanbodies significantly improves accuracy[12].

Experimental Protocols for Accuracy Assessment

The evaluation of intraoral scanner accuracy typically follows a standardized in vitro methodology to ensure reliable and comparable results.

General Experimental Workflow

- Reference Model Fabrication: A master model, often a complete dental arch or a model with implant analogs, is fabricated with high-precision techniques[4]. For studies on restorative materials' influence, adjacent teeth may be veneered with materials like gold or zirconia[13].

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- Reference Scan: The master model is scanned with a high-precision industrial or laboratory scanner (e.g., ATOS III, 3-shape E3) or a coordinate measuring machine (CMM) to create a highly accurate reference dataset (control)[4][5][13]. These reference scanners typically have an accuracy of less than 5 µm[3].

- Intraoral Scanning: The master model is then scanned multiple times (commonly 10 or more) with each of the intraoral scanners being evaluated[4][5][13]. A standardized scanning strategy is often employed to minimize operator-related variability[3]. For some scanners like the **CEREC** Bluecam, this may include the application of a scanning powder[13].

- Data Superimposition and Analysis: The scan data from the intraoral scanners (in STL file format) is superimposed onto the reference scan using specialized 3D analysis software (e.g., Medit Compare, Evalumap)[1][9].

- Trueness Calculation: Trueness is determined by measuring the deviation between the intraoral scans and the reference scan[1].

- Precision Calculation: Precision is calculated by superimposing the repeated scans from the same intraoral scanner on each other and measuring the deviations between them[1].

- Statistical Analysis: Statistical tests, such as analysis of variance (ANOVA), are used to determine if the differences in accuracy between the scanners are statistically significant[5].

Factors Influencing Intraoral Scanner Accuracy

Several factors can impact the accuracy of digital impressions:

- Scanner Technology: The underlying image acquisition technology, such as confocal microscopy or active wavefront sampling, influences scanner performance[14].

- Software Algorithms: The quality of the image stitching and surface reconstruction algorithms is crucial for accurate 3D model generation[3].

- Scanning Strategy: The path and technique used by the operator can affect the final accuracy, especially in full-arch scans[3][15].

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- Clinical Conditions: Factors such as patient movement, moisture, and reflective surfaces (like gold crowns) can introduce inaccuracies[3][13].

- Operator Experience: More experienced users tend to achieve more accurate and faster scans[12].

Visualization of Experimental Workflow

The following diagram illustrates a typical experimental workflow for assessing the accuracy of intraoral scanners.

```
        ┌─────────────────────────────┐
        │  Reference Model Fabrication │
        └─────────────────────────────┘
              │                    │
              ▼                    ▼
                          ┌──────────────────────────────────┐
                          │ Intraoral Scanning (n=10 per scanner) │
                          └──────────────────────────────────┘
        ┌─────────────────────┐                │
        │  Reference Scan      │                ▼
        │ (Industrial Scanner/CMM) │        ┌──────────────────────┐
        └─────────────────────┘          │ Data Export (STL files) │
              │                          └──────────────────────┘
         Reference Data                      │
              │                          Test Data
              ▼                              ▼
        ┌───────────────────────────────┐
        │  3D Superimposition & Analysis │
        └───────────────────────────────┘
              │                    │
              ▼                    ▼
  ┌──────────────────────┐  ┌──────────────────────────┐
  │ Trueness Calculation │  │  Precision Calculation   │
  │ (vs. Reference Scan) │  │ (Intra-scanner Comparison) │
  └──────────────────────┘  └──────────────────────────┘
              │                    │
              ▼                    ▼
        ┌───────────────────────────────┐
        │  Comparative Accuracy Results  │
        └───────────────────────────────┘
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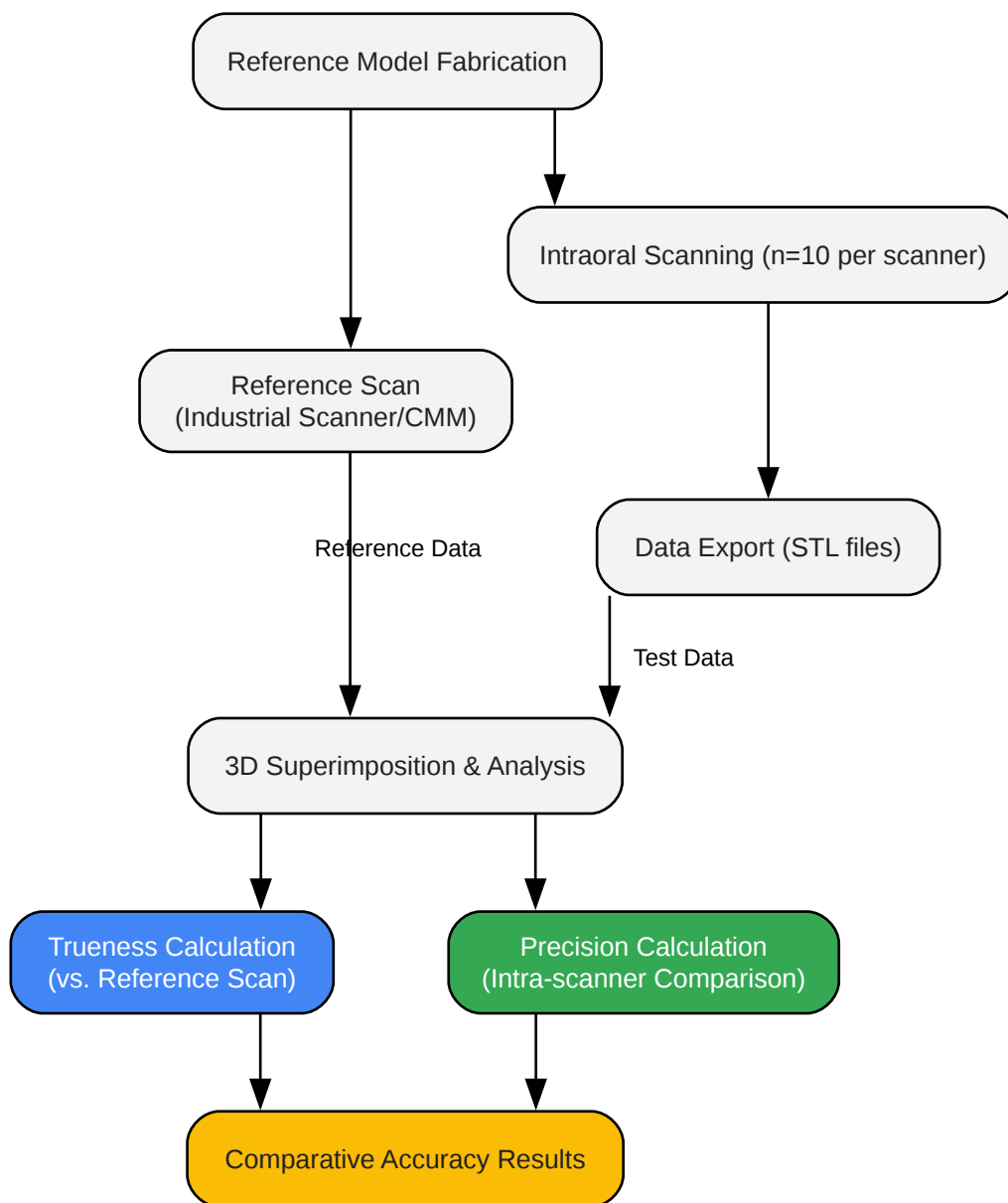
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